

Essential Safety and Operational Guide for 2-Cyano-4'-methylbiphenyl

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Compound of Interest

Compound Name: 2-Cyano-4'-methylbiphenyl

Cat. No.: B041195

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This guide provides crucial safety protocols and logistical procedures for the handling and disposal of **2-Cyano-4'-methylbiphenyl** (CAS No. 114772-53-1). The following information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **2-Cyano-4'-methylbiphenyl**
- Synonyms: 4'-Methyl-2-biphenylcarbonitrile, 4'-Methylbiphenyl-2-carbonitrile
- Molecular Formula: C₁₄H₁₁N
- Molecular Weight: 193.24 g/mol [1][2]

Hazard Identification and Classification

2-Cyano-4'-methylbiphenyl is classified as a hazardous substance. Inhalation, ingestion, or skin contact may cause significant harm.[3][4] It is also suspected of causing reproductive harm and can lead to organ damage with repeated or prolonged exposure.[3] The compound is very toxic to aquatic life with long-lasting effects.[3]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child[3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	Causes damage to organs through prolonged or repeated exposure[3]
Hazardous to the Aquatic Environment, Long-term	-	Very toxic to aquatic life with long lasting effects[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1][5][6] Gloves must be inspected before use.[1]	Prevents skin contact. Use proper glove removal technique to avoid contaminating hands.[1]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[3]	Protects eyes from splashes and dust particles.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or risk of splashing, consider impervious clothing.[4]	Minimizes skin exposure.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust is generated.[1][3] For nuisance exposures, a P95 (US) or P1 (EU) particle respirator may be used. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU) respirator.[1]	Prevents inhalation of harmful dust or vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4][7]
- Ensure an eyewash station and safety shower are readily accessible.[3]

- Keep incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides away from the work area.[3]

- Remove all sources of ignition.[8]

2. Handling the Compound:

- Don all required PPE before handling.
- Avoid the formation of dust.[1][3][8] If handling the solid, weigh it out carefully.
- Avoid breathing dust, vapors, mist, or gas.[1][7]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.[3][4][7]
- Wash hands thoroughly after handling.[1][3]

3. In Case of Accidental Release:

- Evacuate personnel to a safe area.[1]
- Wear appropriate PPE, including respiratory protection, before addressing the spill.[1][8]
- For solid spills, sweep up the material without creating dust and place it in a suitable, closed container for disposal.[1][3]
- Prevent the substance from entering drains, as it is toxic to aquatic life.[1][3][8]

Disposal Plan

Chemical waste must be managed according to local, regional, and national regulations.[3]

1. Waste Collection:

- Collect surplus and non-recyclable solutions in a designated, labeled, and closed container.
[1]

- Contaminated materials (e.g., gloves, wipes) should also be collected in a sealed container.
[1]

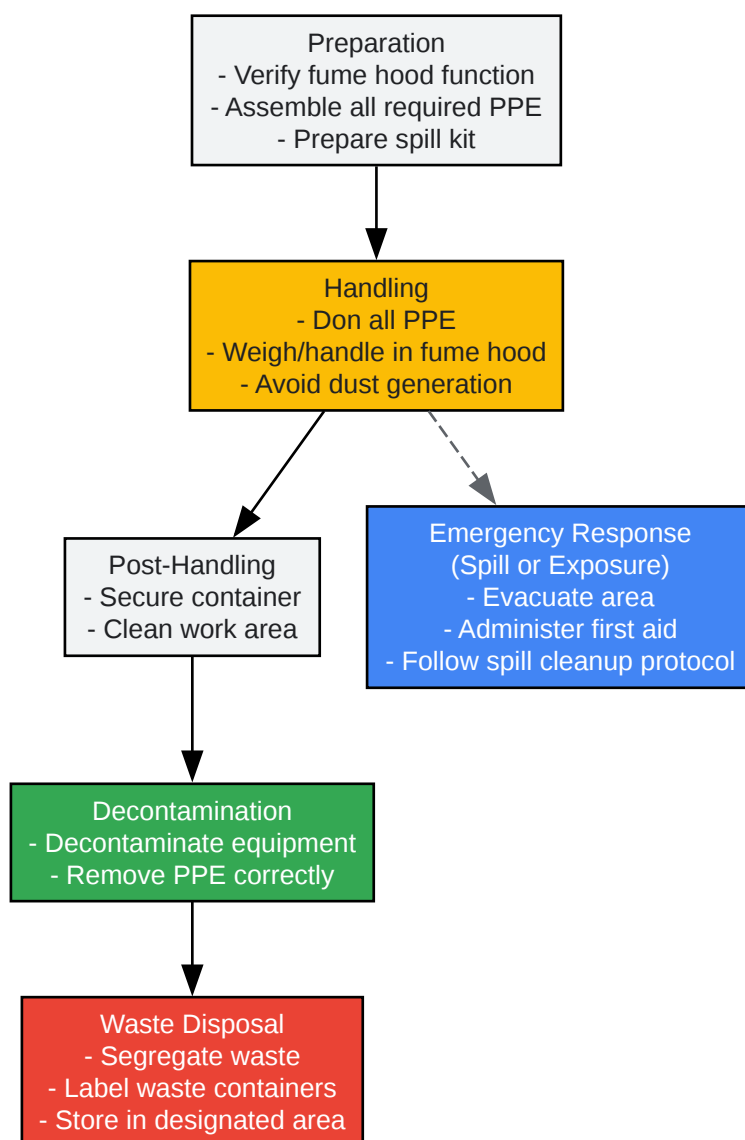
2. Disposal Method:

- Contact a licensed professional waste disposal service.[1]
- The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Dispose of contaminated packaging as you would the unused product.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][4][8]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician.[1][4][8]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][4][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][4][8]

Workflow for Handling 2-Cyano-4'-methylbiphenyl



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